

Natural Origin and Related Compounds

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Osmundalin

CAS No.: 54835-71-1

Cat. No.: S12768956

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The plant genus *Angiopteris* is the source of compounds closely related to **Osmundalin**.

- Source Plant:** *Angiopteris helferiana*, a large fern belonging to the Marattiaceae family, is traditionally used in Southeast Asia, Nepal, and India [1].
- Identified Compounds:** Research on *A. helferiana* has led to the isolation of lactones including **Angiopteroside** and **(-)-epi-Osmundalactone** [1]. Another study details the synthesis of **(4R,5S)-osmundalactone** and its use in the first total synthesis of **tetra-O-acetylosmundalin** [2]. This confirms that "**osmundalin**" is a natural product derivative.

The table below summarizes the compounds found in or synthesized from *Angiopteris* species:

Compound Name	Type / Relationship	Source / Context
(-)-epi-Osmundalactone	Directly related lactone	Isolated from <i>Angiopteris helferiana</i> [1]
Angiopteroside	Directly related compound	Isolated from <i>Angiopteris helferiana</i> [1]
(4R,5S)-osmundalactone	Core lactone structure	Synthesized as a model compound [2]
tetra-O-acetylosmundalin	Target natural product	First total synthesis achieved from osmundalactone [2]

Experimental Synthesis Protocol

The synthesis of the core lactone structure and the eventual total synthesis of tetra-O-acetylosmundalin involved a key lactonization step [2].

- **Objective:** To synthesize α,β -unsaturated- δ -lactone (\pm)-7 from (\pm)-(4,5-anti)-5-hydroxy-4-benzyloxy-(2E)-hexenoic acid (\pm)-6 [2].
- **Procedure:**
 - Dissolve the carboxylic acid substrate (\pm)-6 in an appropriate anhydrous organic solvent (e.g., THF, DCM).
 - Add **2,4,6-trichlorobenzoyl chloride** and **pyridine** to the reaction mixture to activate the carboxylic acid.
 - Stir the reaction mixture at room temperature or under mild heating to facilitate the lactonization.
 - Monitor the reaction progress by TLC or LC-MS.
 - Upon completion, work up the reaction and purify the product (\pm)-7 using standard techniques like column chromatography.
- **Key Observation:** This lactonization reaction was accompanied by **trans–cis isomerization** of the double bond, which was a crucial finding for constructing the correct stereochemistry of the lactone [2].
- **Outcome:** This method provided an efficient route to the lactone core with an 87% yield and was successfully applied to chiral starting materials to produce enantiopure (4S,5R) and (4R,5S) lactones [2].

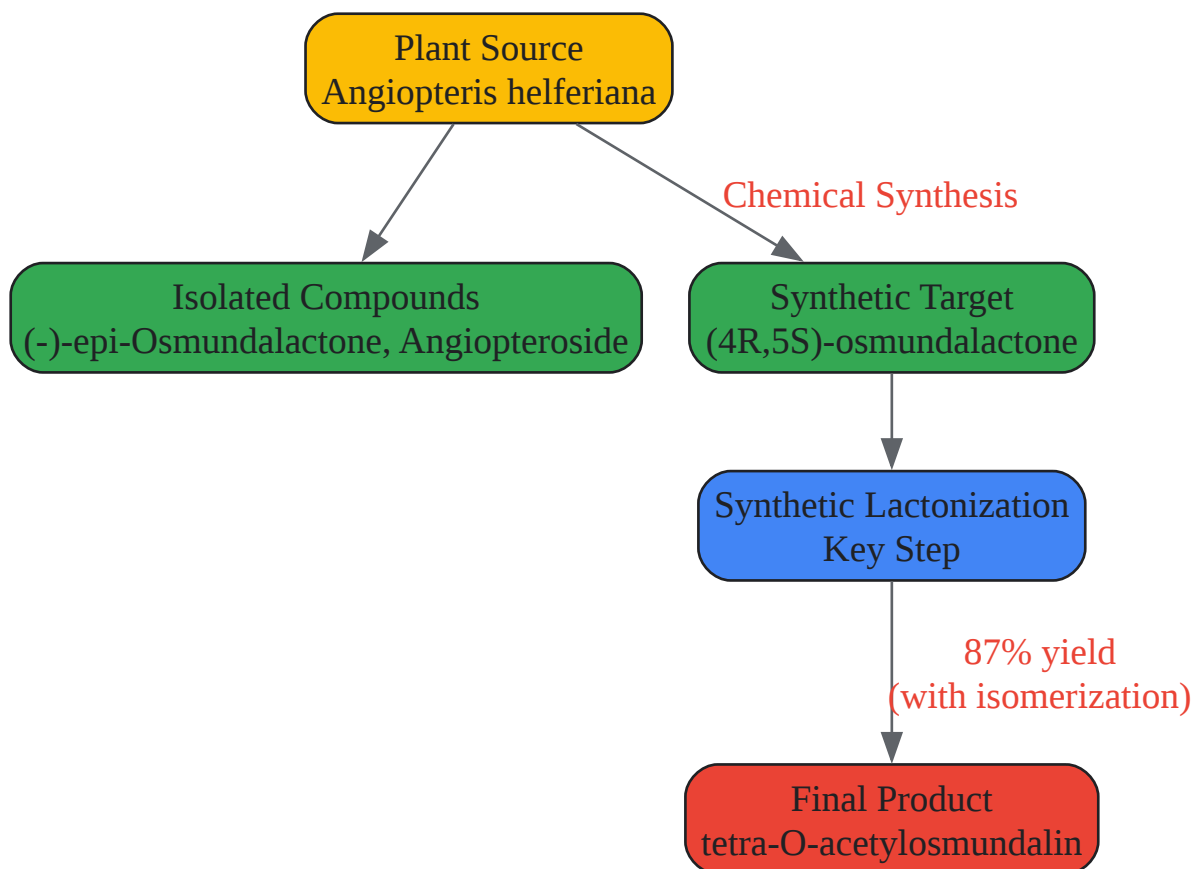
Biological Activity & Potential

Angiopteris helferiana extracts show promising bioactive potential, though specific data for **osmundalin** was not found in the search results.

- **Cytotoxic Activity:** An ethanolic extract of *A. helferiana* demonstrated moderate cytotoxic activity against HepG2 liver cancer cell lines, with an **IC₅₀ value of 236.93 $\mu\text{g/mL}$** [1].
- **Bioactive Compounds:** LC-MS profiling of the extract identified multiple phytoconstituents, including flavonoids like **Quercetin** and **Schafroside**, which showed significant binding energies (**-8.8 kcal/mol** and **-8.1 kcal/mol**, respectively) against the human PPAR- δ receptor in molecular docking studies [1]. This suggests a potential mechanism for the observed cytotoxic effects.

Pathway and Workflow Diagrams

The following diagram illustrates the documented relationship between the source plant, its isolated compounds, and the synthetic pathway to **osmundalin**.



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*Relationship map of **Osmundalin** and related compounds, showing connection between natural source and synthetic derivation.*

Research Gaps and Future Directions

Based on the gathered information, here are key areas for further investigation:

- **Direct Bioactivity:** Profiling the specific cytotoxic and other pharmacological activities of pure **osmundalin** and osmundalactone is needed.
- **Biosynthetic Pathway:** Elucidating the complete biosynthetic pathway in *Angiopteris* plants could enable metabolic engineering or synthetic biology production.
- **Structure-Activity Relationships (SAR):** Systematic modification of the **osmundalin** core structure could optimize potency and drug-like properties [3].

- **Mode of Action:** Identifying the precise molecular target and signaling pathways modulated by these compounds is crucial for drug development.

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References

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To cite this document: Smolecule. [Natural Origin and Related Compounds]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12768956#osmundalin-discovery-and-origin>]

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